

Technical Guide: Physicochemical Characterization of Methyl 2-(5-methylfuran-2-yl)benzoate

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Compound of Interest

Compound Name: Methyl 2-(5-methylfuran-2-yl)benzoate

Cat. No.: B071460

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: Physical Properties (Melting Point and Boiling Point) of **Methyl 2-(5-methylfuran-2-yl)benzoate**

This technical guide addresses the inquiry regarding the physical properties, specifically the melting and boiling points, of the compound "**Methyl 2-(5-methylfuran-2-yl)benzoate**."

Following a comprehensive search of chemical databases and the scientific literature, it has been determined that the experimental data for the melting and boiling points of this specific compound are not publicly available at this time. This suggests that the compound may be novel or not extensively characterized.

In the absence of specific data, this guide provides detailed, standardized experimental protocols for the determination of melting and boiling points. These methodologies are widely accepted in the scientific community and are applicable for the characterization of new chemical entities.

Quantitative Data

As of the date of this document, no experimentally determined melting or boiling point data for **Methyl 2-(5-methylfuran-2-yl)benzoate** has been reported in the accessible scientific

literature.

Table 1: Physical Properties of **Methyl 2-(5-methylfuran-2-yl)benzoate**

| Physical Property | Value | Source |
|-------------------|--------------------|--------|
| Melting Point | Data Not Available | N/A |
| Boiling Point | Data Not Available | N/A |

Experimental Protocols

The following sections detail the standard procedures for determining the melting and boiling points of a solid organic compound.

Melting Point Determination using the Capillary Method

This method is the most common technique for determining the melting point of a solid crystalline substance.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation:

- Ensure the sample of **Methyl 2-(5-methylfuran-2-yl)benzoate** is pure and completely dry. Impurities can depress and broaden the melting point range.
- Place a small amount of the sample onto a clean, dry watch glass.
- Use a spatula to crush the sample into a fine powder using a mortar and pestle.
- Loading the Capillary Tube:
 - Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the open end.
 - Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. Alternatively, drop the capillary tube through a long glass tube to pack the sample.
 - The packed sample height should be approximately 2-3 mm.
- Measurement:
 - Insert the capillary tube into the heating block of the melting point apparatus.
 - Set the heating rate to a rapid setting to obtain an approximate melting point.
 - Once a rough estimate is known, allow the apparatus to cool.
 - Prepare a new sample and heat rapidly to about 15-20°C below the approximate melting point.
 - Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last crystal melts (the end of the melting range).
 - The recorded melting point should be reported as a range.

Diagram 1: Workflow for Melting Point Determination



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Workflow for determining the melting point of a solid sample.

Boiling Point Determination using the Micro-Capillary Method (Thiele Tube)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Micro-capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Thermometer (calibrated)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- High-boiling mineral oil

Procedure:

- Sample Preparation:

- Add a few drops of the liquid sample of **Methyl 2-(5-methylfuran-2-yl)benzoate** into the small test tube, to a depth of about 1-2 cm.
- Place the micro-capillary tube, with its sealed end up, into the test tube containing the liquid.
- Apparatus Setup:
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Clamp the Thiele tube to a retort stand and fill it with mineral oil so that the side arm is partially filled.
 - Immerse the thermometer and the attached sample tube into the oil in the Thiele tube. The top of the sample should be below the oil level.
- Measurement:
 - Gently heat the side arm of the Thiele tube. The convection currents in the oil will ensure uniform heating.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - Continue heating until a steady and rapid stream of bubbles is observed.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The liquid will then be drawn into the capillary tube.
 - The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Diagram 2: Workflow for Boiling Point Determination



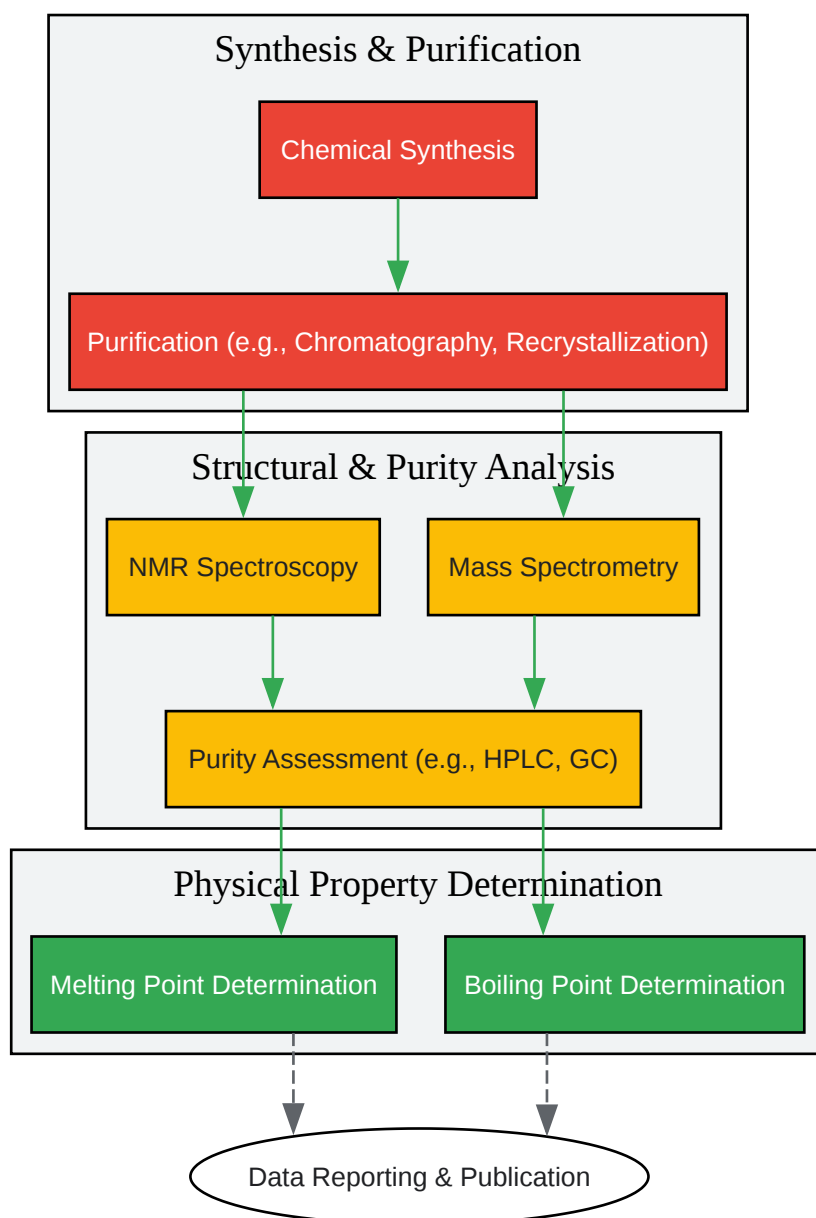
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Workflow for determining the boiling point of a liquid sample.

Logical Framework for Physicochemical Characterization

For a novel or uncharacterized compound such as "**Methyl 2-(5-methylfuran-2-yl)benzoate**," the determination of its physical properties is a fundamental step in its overall characterization. The following diagram illustrates the logical flow of this process.

Diagram 3: Logical Flow for Compound Characterization



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com